

# Personal protective equipment for handling 2-Fluoro-5-methylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

Cat. No.: B1296174

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Fluoro-5-methylaniline

This guide provides critical safety, logistical, and disposal information for the handling of **2-Fluoro-5-methylaniline** (CAS No: 452-84-6).[\[1\]](#)[\[2\]](#) Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this compound. This chemical is a versatile aromatic amine used in the synthesis of pharmaceuticals, agrochemicals, and dyes.[\[3\]](#)[\[4\]](#)

## Chemical and Physical Properties

**2-Fluoro-5-methylaniline** is a clear yellow to brown liquid.[\[3\]](#)[\[5\]](#) It is important to be aware of its physical and chemical properties to ensure safe handling and storage.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN <sup>[1][2][3]</sup>
Molecular Weight	125.14 g/mol <sup>[1][3]</sup>
Boiling Point	80-86 °C at 11 mmHg <sup>[5][6]</sup>
Flash Point	179 °F (81.7 °C) <sup>[5][6]</sup>
Density	1.109 g/mL at 25 °C <sup>[5][6]</sup>
Storage Temperature	2 - 8 °C in a dark, dry, and well-ventilated place <sup>[3][5][7]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Fluoro-5-methylaniline** is classified as a substance that causes skin and serious eye irritation.<sup>[7]</sup> It may also cause respiratory irritation and is harmful if swallowed, inhaled, or in contact with skin.<sup>[8]</sup> Therefore, a comprehensive PPE strategy is the primary line of defense.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to vapors. <a href="#">[9]</a>
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection. <a href="#">[9]</a>
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes. <a href="#">[9]</a> <a href="#">[10]</a>
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination. <a href="#">[9]</a>
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects. <a href="#">[9]</a>
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside a fume hood or if engineering controls are insufficient. A respirator with an organic vapor/acid gas cartridge is recommended. <a href="#">[8]</a> <a href="#">[10]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposing of **2-Fluoro-5-methylaniline** is crucial for safety and experimental integrity.

## Step-by-Step Handling Protocol

- Pre-Handling Preparation:
  - Conduct a thorough risk assessment for the planned experiment.[\[9\]](#)[\[11\]](#)

- Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.  
[\[9\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Donning PPE:
  - Put on all required PPE as outlined in the table above before entering the handling area.  
[\[9\]](#)
- Chemical Handling:
  - Perform all manipulations of **2-Fluoro-5-methylaniline** inside a certified chemical fume hood.[\[9\]](#)
  - When weighing the liquid, do so within the fume hood.
  - When preparing solutions, add the aniline to the solvent slowly to avoid splashing.[\[9\]](#)
  - Keep the container tightly closed when not in use and store it in a cool, dark, and well-ventilated place.[\[7\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[7\]](#)
  - Keep away from flames and hot surfaces as it is a combustible liquid.[\[7\]](#)
- Post-Handling Procedures:
  - Decontaminate the work area in the fume hood with an appropriate solvent and cleaning agent.[\[9\]](#)
  - Remove PPE carefully, avoiding skin contact with the outer surfaces of the gloves.[\[10\]](#)
  - Wash hands and face thoroughly after handling.[\[7\]](#)

## Emergency First-Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[10\]](#)

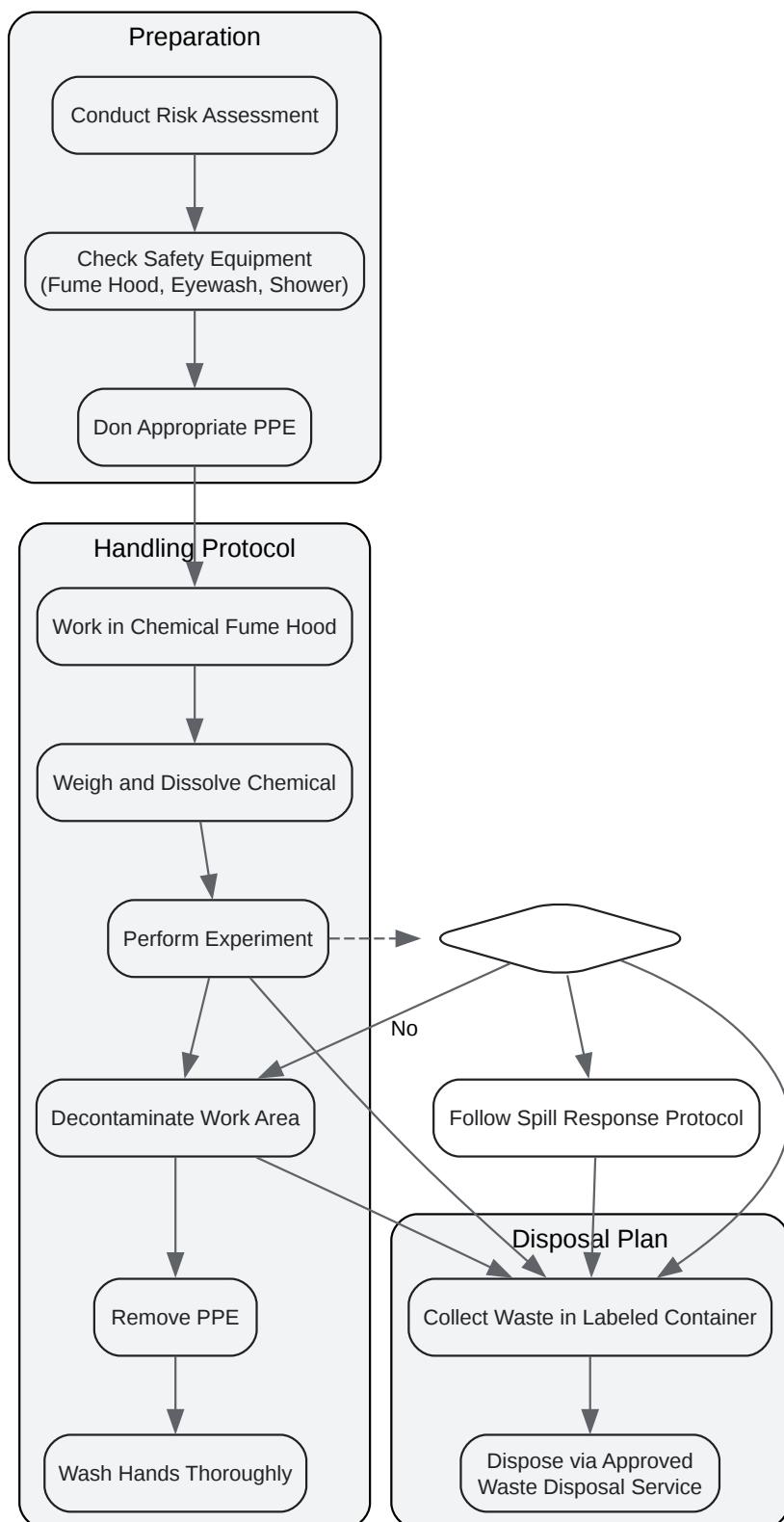
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[10]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[10]

## Spill and Disposal Plan

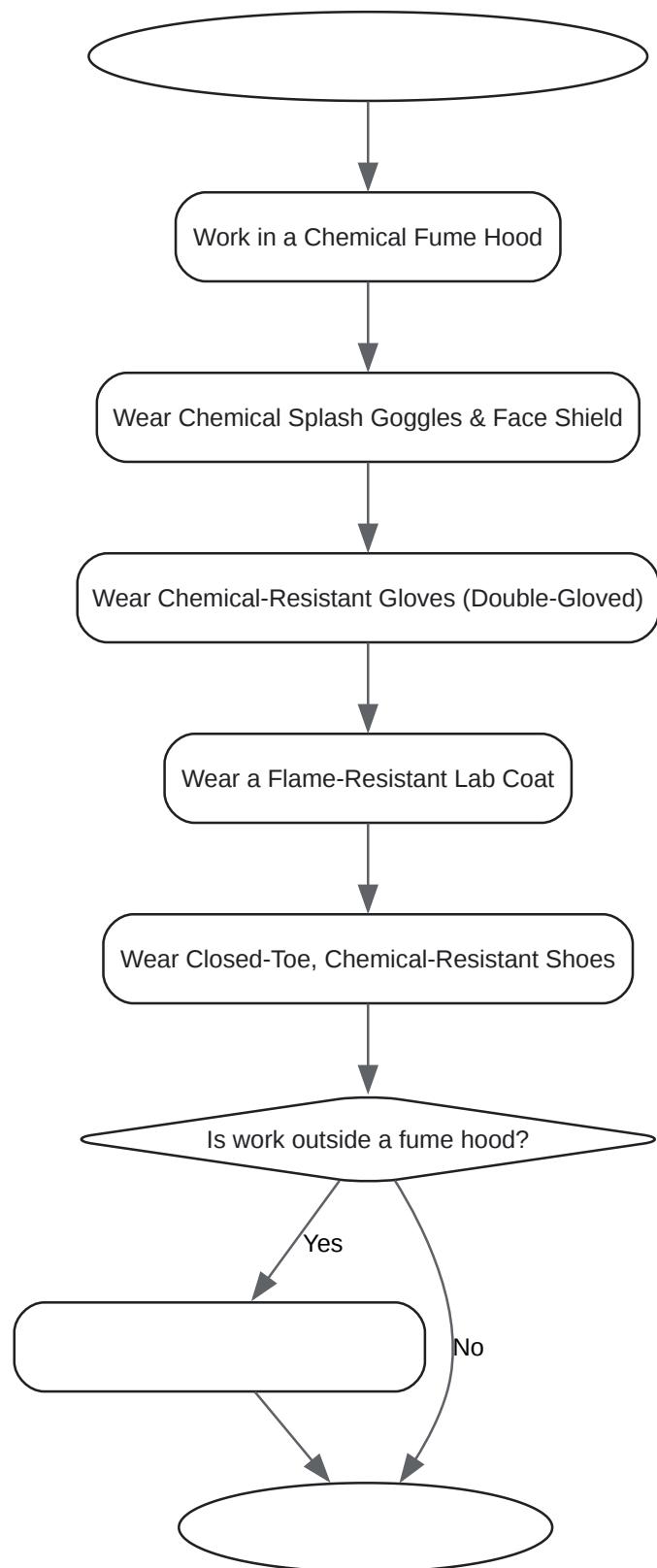
- Spill Response:
  - Evacuate personnel from the immediate area.[10]
  - Ensure adequate ventilation.[10]
  - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as dry sand or earth.[7]
  - Collect the absorbed material into a suitable, closed container for disposal.[7][10]
- Waste Disposal:
  - All waste containing **2-Fluoro-5-methylaniline** must be treated as hazardous waste.
  - Dispose of the waste in a designated, labeled, and sealed container.[8]
  - It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[7]
  - Do not allow the chemical or its waste to enter drains, soil, or waterways.[7]
  - Dispose of contaminated packaging in the same manner as the unused product.[10]
  - All disposal must be in accordance with local, regional, and national regulations.[7]

## Procedural Workflow Diagrams

To further clarify the procedural steps and decision-making processes, the following diagrams have been created using the Graphviz DOT language.

[Click to download full resolution via product page](#)

Caption: Safe Handling and Disposal Workflow for **2-Fluoro-5-methylaniline**.

[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for Handling **2-Fluoro-5-methylaniline**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Fluoro-5-methylaniline | C7H8FN | CID 262970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Fluoro-5-methylaniline [webbook.nist.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 2-Fluoro-5-methylaniline CAS#: 452-84-6 [chemicalbook.com]
- 6. 2-Fluoro-5-methylaniline CAS#: 452-84-6 [amp.chemicalbook.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. benchchem.com [benchchem.com]
- 10. capotchem.com [capotchem.com]
- 11. diplomatacomercial.com [diplomatacomercial.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-5-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1296174#personal-protective-equipment-for-handling-2-fluoro-5-methylaniline>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)